

# Personal protective equipment for handling 1-Bromo-2-(bromomethyl)naphthalene

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## Compound of Interest

Compound Name: 1-Bromo-2-(bromomethyl)naphthalene

Cat. No.: B1265571

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## Essential Safety and Handling Guide for 1-Bromo-2-(bromomethyl)naphthalene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Bromo-2-(bromomethyl)naphthalene**, a compound utilized in various research and development applications. Due to its hazardous nature, strict adherence to the following protocols is essential to ensure personnel safety and a compliant laboratory environment.

## Hazard Identification and Classification

**1-Bromo-2-(bromomethyl)naphthalene** is classified as a hazardous chemical. It is known to be a potent alkylating agent and is corrosive.[1] The primary routes of exposure are inhalation of dust, skin contact, and eye contact.[1]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][3]
- H315: Causes skin irritation.[2]
- H317: May cause an allergic skin reaction.[1]

- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

This compound is also a lachrymator, meaning it can induce tearing.[1] Some evidence suggests that similar bromomethylnaphthalene derivatives may have mutagenic properties.[1]

## Quantitative Data

Comprehensive toxicological data for **1-Bromo-2-(bromomethyl)naphthalene** is not readily available. Therefore, it should be handled with extreme caution, assuming high toxicity.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>8</sub> Br <sub>2</sub>	[2]
Molecular Weight	299.99 g/mol	[2]
Appearance	Powder	
GHS Pictograms	Danger	[2]
Storage Temperature	2-8°C	
Incompatibilities	Oxidizing agents, bases, alcohols, amines, steel, moisture	[4]

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the primary defense against exposure. The following equipment is mandatory when handling **1-Bromo-2-(bromomethyl)naphthalene**:

Protection Type	Specific Equipment	Standard/Specification
Eye and Face Protection	Chemical safety goggles and a face shield.[1]	OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	A lab coat (flame-retardant if applicable) and chemical-resistant gloves (e.g., nitrile or neoprene).[1]	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[3]

## Experimental Protocols: Handling and Storage

### General Handling Procedures:

- Ventilation: Always work in a well-ventilated area, preferably within a certified chemical fume hood.[1][3]
- Avoid Contact: Prevent all contact with skin and eyes.[1] Avoid inhaling dust, fumes, and vapors.[1]
- Minimize Quantities: Use the smallest amount of the compound necessary for the experiment.[1]
- Emergency Equipment: Ensure an emergency eyewash station and safety shower are readily accessible.[1]
- Hygiene: Wash hands thoroughly after handling the material.[1]

### Storage:

- Store in a corrosives area.[3]

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Store locked up.[3]

## Spill Response Protocol

Immediate and appropriate action is critical in the event of a spill.

Minor Spill (within a fume hood):

- Alert personnel in the immediate vicinity.[1]
- Wearing appropriate PPE, absorb the spill with an inert material like vermiculite or sand.[1]
- Carefully collect the absorbed material into a sealed and labeled hazardous waste container.  
[1]
- Decontaminate the area with a suitable solvent, followed by soap and water.[1]

Major Spill (outside a fume hood or a large volume):

- Evacuate the immediate area and alert others.[1]
- If it is safe to do so, turn off all ignition sources.[1]
- Close the laboratory doors and prevent entry.[1]
- Immediately contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[1]

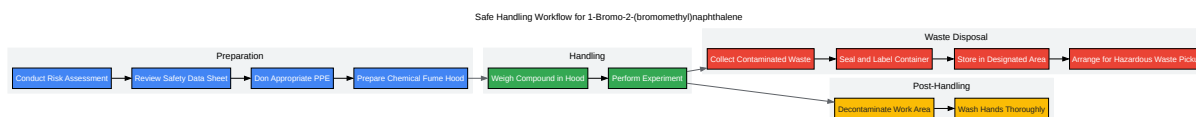
## Waste Disposal Plan

All materials contaminated with **1-Bromo-2-(bromomethyl)naphthalene** must be treated as hazardous waste.

- Contaminated Materials: This includes empty containers, absorbent materials from spills, and contaminated PPE.[1]
- Disposal Containers: Collect all waste in sealed, properly labeled containers.

- Regulations: Dispose of all waste in accordance with institutional, local, and national hazardous waste regulations.[1][3]
- Prohibited Disposal: Do not dispose of this material in standard laboratory trash or down the drain.[1][3]

## Workflow for Safe Handling



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